synthesis of novel compounds using 6-Phenoxyhexyl bromide

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Compound of Interest

Compound Name:	*6-Phenoxyhexyl bromide*
CAS No.:	*51795-97-2*
Cat. No.:	*B3023626*

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This guide details the synthetic utility of **6-Phenoxyhexyl bromide** (CAS 51795-97-2), a versatile building block used to introduce a lipophilic

-phenoxy spacer into bioactive molecules.[1]

This structural motif is critical in medicinal chemistry for probing hydrophobic binding pockets (e.g., in kinases or GPCRs) and constructing bivalent ligands such as PROTACs, where linker length and composition determine degradation efficiency.[1][2]

Part 1: Strategic Utility & Chemical Profile

6-Phenoxyhexyl bromide consists of a terminal alkyl bromide (electrophile) connected to a phenyl ether via a flexible hexyl chain.[1]

- Linker Physics: The 6-carbon chain provides a spacer length of approximately 8–9 Å.[1] This specific length is often optimal for bridging an active site to a solvent-exposed hydrophobic patch, a strategy used in the design of Salmeterol-like bronchodilators and FAAH inhibitors.[1]

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- Chemical Reactivity: The primary bromide is a moderate electrophile, ideal for

  reactions with amines, thiols, and phenoxides, or for conversion into carbon-centered nucleophiles (Grignard/Wittig reagents).[2]

Reaction Landscape

The following diagram illustrates the three primary synthetic divergences from this core scaffold:

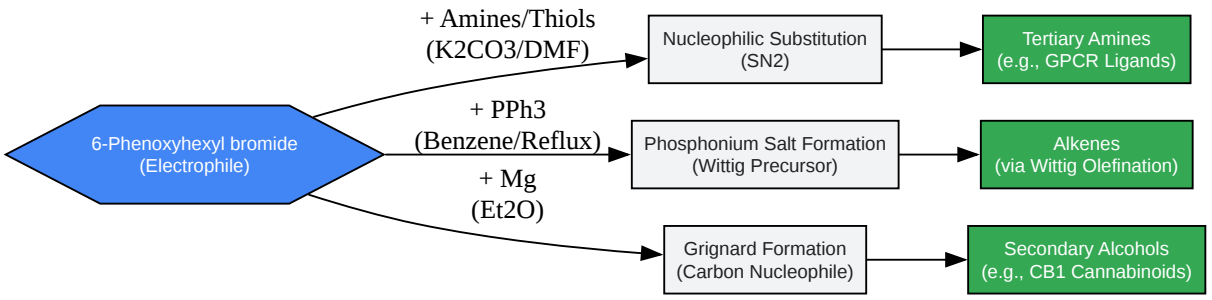

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Figure 1: Divergent synthetic pathways for **6-Phenoxyhexyl bromide** in drug discovery.

Part 2: Detailed Synthetic Protocols

Protocol A: N-Alkylation for Library Synthesis (The "Linker" Method)

Application: Synthesis of GPCR ligands (e.g., Piperidine/Piperazine derivatives) and PROTAC anchors.[2]

Context: Direct alkylation of secondary amines is the most frequent application.[1] The lipophilic tail improves membrane permeability and can interact with hydrophobic residues in the target protein.[1]

Reagents:

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- Substrate: Secondary amine (e.g., 4-amino-5-chloro-2-methoxy-N-(piperidin-4-ylmethyl)benzamide).[1]
- Electrophile: **6-Phenoxyhexyl bromide** (1.1 equiv).[1]
- Base: Potassium Carbonate (

) or DIPEA.[1][2]
- Solvent: DMF (Dimethylformamide) or Acetonitrile.[1][2]
- Catalyst: Potassium Iodide (KI) (0.1 equiv) – Critical for accelerating the reaction via the Finkelstein mechanism (in situ conversion to alkyl iodide).[2]

Step-by-Step Methodology:

- Activation: Dissolve the secondary amine (1.0 mmol) in anhydrous DMF (5 mL). Add anhydrous

  (2.0 mmol) and stir at room temperature for 15 minutes to ensure deprotonation/activation.
- Addition: Add **6-Phenoxyhexyl bromide** (1.1 mmol) and catalytic KI (0.1 mmol).
- Reaction: Heat the mixture to 60–80°C for 12–18 hours.
  - Note: Monitor via TLC or LC-MS.[1] The conversion of the bromide is usually rate-limiting; KI helps significantly here.[1]
- Workup:
  - Dilute with EtOAc (30 mL) and wash with water (

    mL) to remove DMF.[1][2]
  - Wash with brine, dry over

    , and concentrate.[1][2]
- Purification: Flash column chromatography (DCM:MeOH gradient).

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Yield Expectation: 75–85%.

Protocol B: Synthesis of Wittig Reagents (The "Olefin" Method)

Application: Synthesis of FAAH inhibitors (Fatty Acid Amide Hydrolase).[2]

Context: This protocol converts the bromide into a phosphonium salt, which can then be coupled with aldehydes to form alkenes.[1] This was used effectively to synthesize (6-Phenoxyhexyl)triphenylphosphonium bromide, a key intermediate for FAAH inhibitors.[1][2]

Reagents:

- **6-Phenoxyhexyl bromide** (10.9 mmol).[1]
- Triphenylphosphine (

) (12 mmol, 1.1 equiv).[1][2]
- Solvent: Anhydrous Benzene or Toluene.[1]

Step-by-Step Methodology:

- Mixing: Combine **6-Phenoxyhexyl bromide** (2.8 g) and

  (3.14 g) in anhydrous toluene (15 mL).
  - Safety Note: Benzene was used in original literature, but Toluene is the safer, modern standard with a similar boiling point.
- Reflux: Heat to reflux (

) under argon atmosphere for 48 hours.
- Precipitation: Cool the reaction to room temperature. The product often precipitates as a white solid.[1]
- Isolation: Filter the solid under reduced pressure.

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- Washing: Wash the filter cake with cold anhydrous diethyl ether to remove unreacted

  .

- Drying: Dry under high vacuum.

Characterization (Literature Data):

- Melting Point: 143–145°C.[1][3]
- 1H NMR (CDCl3):

  3.90 (t,

  -OPh), 3.95 (m,

  -P).[1][2]

Protocol C: Grignard Formation (The "Carbon Scaffold" Method)

Application: Synthesis of Cannabinoid (CB1) analogs.[2]

Context: Converting the bromide to a Grignard reagent allows for nucleophilic attack on ketones/aldehydes, creating secondary alcohols with a long phenoxyalkyl tail.[1]

Step-by-Step Methodology:

- Activation: Flame-dry a 3-neck flask containing Magnesium turnings (1.2 equiv). Add a crystal of Iodine.[1]
- Initiation: Add a small portion (10%) of **6-Phenoxyhexyl bromide** in anhydrous

  or THF. Heat gently until the iodine color fades (initiation).

- Addition: Dropwise add the remaining bromide solution to maintain a gentle reflux.
- Coupling: Once the Grignard is formed (approx. 1 hour), cool to 0°C and add the electrophile (e.g., 3,5-dimethoxybenzaldehyde).

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- Quench: Quench with saturated

.

Part 3: Data Summary & Troubleshooting

Comparative Reaction Parameters

Reaction Type	Solvent	Base/Catalyst	Temp (°C)	Typical Yield	Key Challenge
N-Alkylation	DMF / MeCN	/ KI	60–80	75–85%	Removal of high-boiling DMF.[1]
Wittig Salt	Toluene	None	110 (Reflux)	84%	Long reaction time (48h).[1][2]
Grignard	/ THF	(initiator)	Reflux	65–75%	Moisture sensitivity; initiation failure.[1][2]

Troubleshooting Guide

- Problem: Low yield in N-alkylation.
  - Solution: The bromide is moderately reactive.[1] Ensure you use catalytic KI (Finkelstein condition) to convert the bromide to the more reactive iodide in situ.[1] Switch solvent to Acetone/Reflux if DMF workup is problematic.[1]
- Problem: Impurities in Wittig salt.
  - Solution: The product must be thoroughly washed with diethyl ether.[1] Triphenylphosphine oxide is a common byproduct if moisture enters the system; ensure strict anhydrous conditions.[1]

Part 4: References

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- FAAH Inhibitor Synthesis:
  - Title: Sulfonyl Fluoride Inhibitors of Fatty Acid Amide Hydrolase.[1]
  - Source:Journal of Medicinal Chemistry / NIH.[1]
  - URL:[Link]
- CB1 Receptor Ligands:
  - Title: The role of halogen substitution in classical cannabinoids: A CB1 pharmacophore model.[1]
  - Source:The AAPS Journal.[1]
  - URL:[Link][1][2]
- General N-Alkylation (Patent):
  - Title: 2,2-dimethyl-omega-aryloxy-alkanoic acids and salts and esters thereof (US3674836A).[1]
  - Source: Google Patents.[1]
  - URL:
- Piperidine Derivatives:
  - Title: Benzamide derivatives (US Patent 5780485).[1]
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- 3. WO2009052319A1 - Monoacylglycerol lipase inhibitors for modulation of cannabinoid activity - Google Patents [patents.google.com]

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